

# Comparative efficacy of Holmium-166 and Lutetium-177 in radionuclide therapy

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## Compound of Interest

Compound Name: *Holmium-166*

Cat. No.: *B1195350*

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## Experimental Protocols (Continued)

### Holmium-166 Radioembolization Workflow

The administration of  $^{166}\text{Ho}$  microspheres for radioembolization is a multi-step process designed to ensure accurate delivery and dosimetry. A key feature of  $^{166}\text{Ho}$  radioembolization is the use of a scout dose of  $^{166}\text{Ho}$  microspheres, which has been shown to be more predictive of the therapeutic dose distribution than the traditionally used  $^{99\text{m}}\text{Tc}$ -MAA.

#### 1. Pre-treatment Planning:

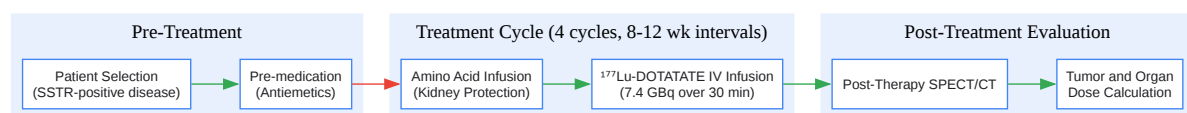
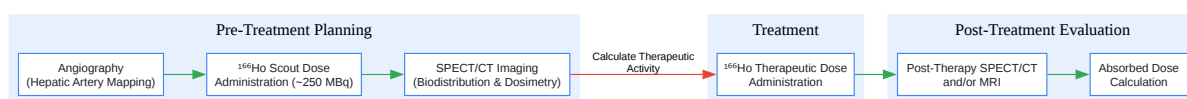
- **Angiography:** A visceral angiogram is performed to map the hepatic arterial anatomy.
- **Scout Dose Administration:** A low-activity scout dose (approximately 250 MBq) of  $^{166}\text{Ho}$  microspheres is administered into the hepatic artery.
- **SPECT/CT Imaging:** Post-scout dose SPECT/CT is performed to assess the biodistribution of the microspheres, quantify the lung shunt fraction, and perform preliminary dosimetry.

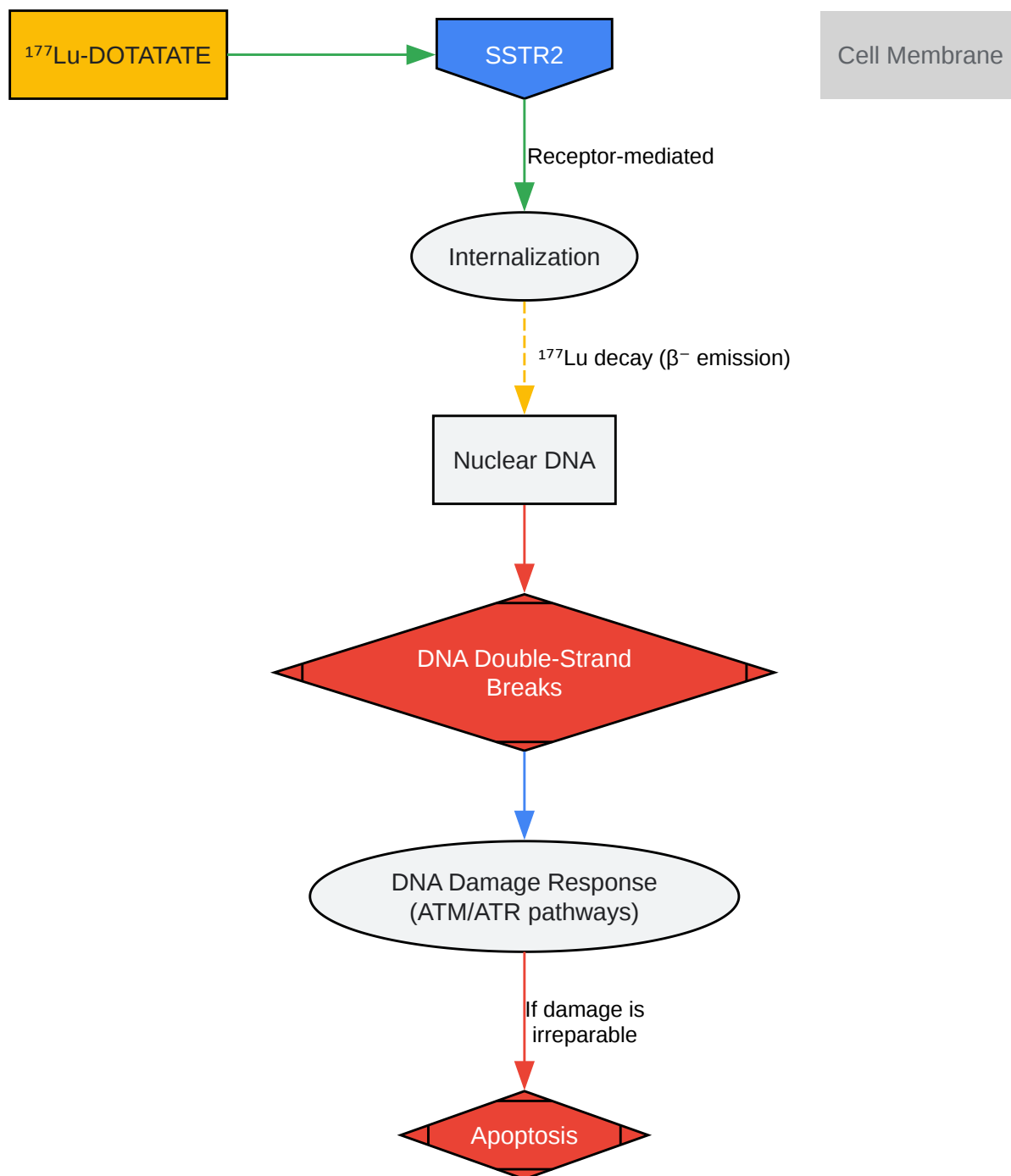
#### 2. Therapeutic Dose Administration:

- Based on the scout dose findings, the therapeutic activity of  $^{166}\text{Ho}$  microspheres is calculated and administered through a catheter positioned in the hepatic artery.

#### 3. Post-treatment Dosimetry:

- SPECT/CT and/or MRI are performed post-therapy to confirm the distribution of the microspheres and calculate the absorbed radiation dose to the tumor and normal liver tissue.







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